

4-Bromodiphenylamine melting point and boiling point

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromodiphenylamine

Cat. No.: B1276324

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **4-Bromodiphenylamine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4-Bromodiphenylamine**, including detailed experimental protocols for their determination.

Physicochemical Data of 4-Bromodiphenylamine

The accurate determination of melting and boiling points is crucial for the identification, purity assessment, and handling of chemical compounds in a research and development setting.

Property	Value
Melting Point	85-89 °C
Boiling Point	318 °C (literature value)[1]

Note: The melting point is presented as a range, which is common for crystalline solids and can be influenced by purity.

Experimental Protocols

The following sections detail standard laboratory procedures for determining the melting and boiling points of a solid compound like **4-Bromodiphenylamine**.

Melting Point Determination (Capillary Method)

This method is widely used for its accuracy and the small amount of sample required.[2]

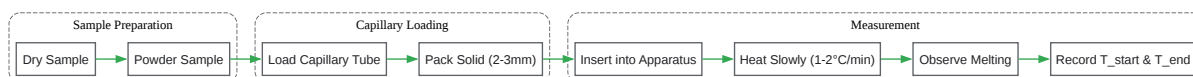
Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[3]
- Glass capillary tubes (sealed at one end)[4]
- Thermometer
- Mortar and pestle (if sample needs to be powdered)

Procedure:

- Sample Preparation: Ensure the **4-Bromodiphenylamine** sample is completely dry and finely powdered to allow for uniform packing.[2][4]
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample. A small amount of solid will be forced into the tube. Invert the tube and tap it gently on a hard surface to cause the solid to fall to the bottom.[3][4] Repeat until the packed sample is 2-3 mm high.[4]
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus.[3][4]
- Heating:
 - For an unknown compound, a rapid initial heating can be done to find an approximate melting range.
 - For a more accurate measurement, start heating at a rate that allows the temperature to rise slowly, approximately 1-2°C per minute, as the temperature approaches the expected melting point.
- Observation and Recording: Observe the sample through the magnifying eyepiece. Record the temperature at which the first drop of liquid appears (the beginning of the melting range)

and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).



[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination.

Boiling Point Determination (Thiele Tube Method)

For high-boiling-point solids like **4-Bromodiphenylamine**, this micro method is suitable.

Apparatus:

- Thiele tube[5]
- High-temperature heating oil (e.g., mineral oil)
- Thermometer
- Small test tube (fusion tube)[6]
- Capillary tube (sealed at one end)[6]
- Bunsen burner or hot plate

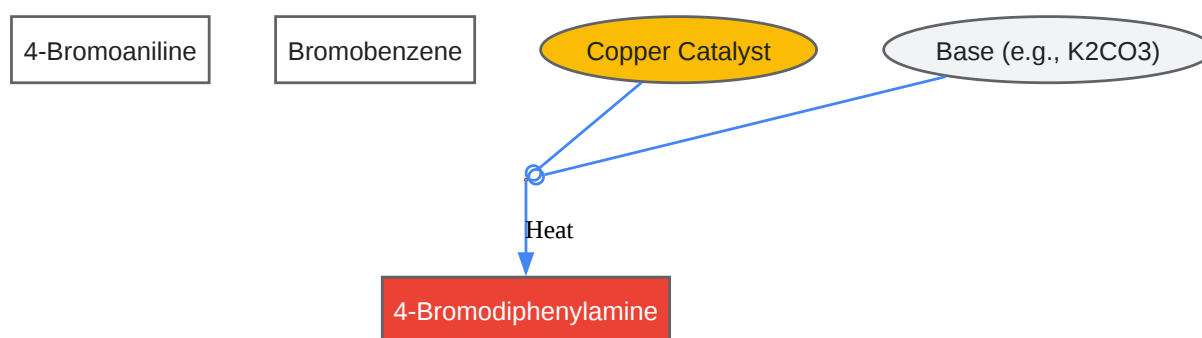
Procedure:

- Sample Preparation: Place a small amount of **4-Bromodiphenylamine** into the small test tube, enough to fill it to a depth of about 1-2 cm.
- Capillary Inversion: Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.[5][6][7]

- Assembly: Attach the test tube to a thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.[5][6]
- Heating: Clamp the assembly in a Thiele tube filled with heating oil, ensuring the sample is immersed in the oil.[5] Gently heat the side arm of the Thiele tube.[6]
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[5][6]
- Recording: At this point, remove the heat source. The bubbling will slow down and stop as the liquid cools. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[5][6]

Synthesis of 4-Bromodiphenylamine

4-Bromodiphenylamine is often synthesized via a copper-catalyzed cross-coupling reaction known as the Ullmann condensation.[8] This reaction involves the coupling of an aryl halide with an amine.



[Click to download full resolution via product page](#)

Caption: Ullmann Condensation for **4-Bromodiphenylamine** Synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jnfuturechemical.com [jnfuturechemical.com]
- 2. westlab.com [westlab.com]
- 3. Determination of Melting Point [wiredchemist.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 7. cdn.juniata.edu [cdn.juniata.edu]
- 8. Ullmann condensation - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [4-Bromodiphenylamine melting point and boiling point]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1276324#4-bromodiphenylamine-melting-point-and-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com